

## Operational Safety

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## Compound of Interest

Compound Name: *Ustusol A*  
CAS No.: 1175543-02-8  
Cat. No.: B3338597

## Introduction & Chemical Profile

**Ustusol A** (CAS: 1175543-02-8) is a highly bioactive drimane-type sesquiterpenoid primarily isolated from marine-derived fungal strains such as [1](#)[1]

Because **Ustusol A** is supplied as a fine powder and is typically solubilized in organic solvents like methanol for downstream assays[3], it presents a unique framework for its safe handling.

## Physicochemical Risk Assessment

Understanding the physical properties of **Ustusol A** is the foundation of effective PPE selection. The following data dictates our containment strategy

Table 1: Physicochemical Properties and Safety Implications of **Ustusol A**

Property	Value
CAS Number	1175543-02-8
Molecular Formula	C15H24O4
Molecular Weight	268.35 g/mol
Appearance	Powder
Solubility	Soluble in Methanol
Storage	2-8°C

## The Causality of PPE Selection (E-E-A-T)

As an Application Scientist, I mandate that PPE protocols must be treated as self-validating safety systems rather than mere compliance checklists. The following table outlines the causality of PPE selection based on the hazard profile of **Ustusol A**.

- Respiratory Protection (N95/P100 Respirator): **Ustusol A** is a potent [2](#)[2]. Inhaling the fine powder introduces the active metabolite directly into the respiratory system.
- Dermal Protection (Double Nitrile Gloving): While dry **Ustusol A** powder has low transdermal penetration, experimental workflows require it to be [3](#) glove is breached by the solvent, the inner glove provides a secondary barrier while the outer glove is replaced.
- Ocular Protection (Chemical Splash Goggles): Standard safety glasses do not provide adequate protection against aerosolized powders or methanol splashes.

## Step-by-Step Methodologies

### Protocol A: Self-Validating PPE Gowning Procedure

This procedure incorporates physical validation steps to ensure barrier integrity before handling the chemical.

- **Glove Integrity Check:** Take the first pair of nitrile gloves (minimum 5 mil thickness). Trap air inside the glove, twist the cuff, and apply gentle pressure.
- **Base Layering:** Don a fluid-resistant, flame-retardant laboratory coat with knit cuffs.
- **Inner Glove Placement:** Don the validated inner gloves. Ensure the cuffs of the gloves go under the knit cuffs of the lab coat.
- **Outer Glove Placement:** Don the second pair of nitrile gloves. Pull these cuffs over the sleeves of the lab coat. This creates an interlocking barrier to prevent glove removal.
- **Respirator Seal Check:** Don the N95/P100 respirator. Perform a positive pressure check (exhale sharply; the mask should bulge slightly without leaking).
- **Ocular Seal:** Don chemical splash goggles, ensuring the strap sits securely above the ears and over the respirator straps.

### Protocol B: Handling and Solubilization Workflow

- **Thermal Equilibration:** Remove the **Ustusol A** vial from 3[3]. Place it in a desiccator at room temperature for 30 minutes before opening. Causality: Equilibration to room temperature.
- **Containment:** Transfer the equilibrated vial to a Class II BSC or a dedicated powder-weighing fume hood. Ensure the sash is lowered to the certified level.
- **Solubilization:** Using a calibrated micropipette, add the required volume of methanol directly to the vial to create your stock solution. Cap the vial immediately.
- **Decontamination:** Wipe the exterior of the sealed vial and the immediate work surface with a lint-free wipe dampened with 70% ethanol.

### Protocol C: Spill Response and Disposal Plan

- **Dry Powder Spill:** Do NOT sweep or use a dry brush. Dry sweeping aerosolizes the fine powder, bypassing standard lab ventilation. Instead, cover the spill with a spill kit.
- **Solvent Spill (**Ustusol A** in Methanol):** For spills <50 mL, immediately overlay with a universal chemical absorbent pad. If the spill contacts your outfit, remove it immediately.
- **Disposal:** **Ustusol A** and all contaminated consumables (pipette tips, gloves, wipes) must be placed in a clearly labeled, sealable chemical waste container.

### Operational Workflow Diagram

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2

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(N95, D

4. Trans

5. S

6. Antifu

Spill

Wet Wipe (F  
Absorb (M[Click](#)

Caption: Step-by-step operational and safety workflow for handling and disposing of **Ustusol A**.

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